

An In-Depth Technical Guide to Benzoximate: Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Benzoximate*

CAS No.: 29356-13-6

Cat. No.: B1239414

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzoximate is a non-systemic acaricide, effective against all stages of mites, particularly spider mites. It operates through contact and stomach action. First commercialized in 1971, its use has since been discontinued in many regions, though it remains in use in some parts of the world. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and toxicological properties, and analytical methodologies related to **Benzoximate**.

Chemical Structure and Identifiers

Benzoximate, a benzoyl derivative, is characterized by a central oxime ether linkage. Its chemical identity is defined by several key identifiers.

Identifier	Value	Source
IUPAC Name	benzoic (Ξ)-3-chloro-N-ethoxy-2,6-dimethoxybenzene-1-carboximidic anhydride	[1]
CAS Number	29104-30-1	[2][3][4]
Molecular Formula	C ₁₈ H ₁₈ ClNO ₅	[2][3][4]
Molecular Weight	363.79 g/mol	[3][4]
SMILES	<chem>CCN(C(=O)C1=C(C=CC(=C1OC)Cl)OC)OC(=O)C2=CC=CC=C2</chem>	[2]
InChI Key	HOERQTQCTISLFR-UHFFFAOYSA-N	[2]
Synonyms	Benzomate, Citrazon, Acarmate, Artaban	[2][3][5]

Physicochemical Properties

The physicochemical properties of **Benzoximate** are crucial for understanding its environmental fate and behavior, as well as for developing analytical methods.

Property	Value	Conditions	Source
Melting Point	73 °C	[6][7]	[6]
Boiling Point	483.3 ± 55.0 °C	Predicted	
Vapor Pressure	<1.33 × 10 ⁻² Pa (4.53 × 10 ⁻⁴ Pa)	25 °C	[6][7]
Water Solubility	30.26 mg/L	Not specified	[6]
Solubility in Organic Solvents	20 °C	[6][7]	[6][7]
Acetone: 980 g/L	[6][7]		
Benzene: 650 g/L	[6][7]		
Dimethylformamide: 1460 g/L	[6][7]		
Ethanol: 70 g/L	[6][7]		
Hexane: 8 g/L	[6][7]		
Xylene: 710 g/L	[6][7]		
Octanol-Water Partition Coefficient (logP)	4.1	[2]	

Toxicological Profile

Benzoximate exhibits relatively low acute toxicity to mammals but is noted for its potential harm to aquatic ecosystems.[1]

Mammalian Toxicity

Endpoint	Species	Value	Source
Acute Oral LD ₅₀	Mouse	>15000 mg/kg	[2]
Rat (male)	12000 mg/kg	[2]	
Rat (female)	14500 mg/kg	[2]	
Acute Dermal LD ₅₀	Rat	>15000 mg/kg	[3]

Ecotoxicity

Benzoximate is classified as harmful to aquatic life with long-lasting effects.[7] While specific LC₅₀/EC₅₀ values are not readily available in the reviewed literature, it is known to be moderately toxic to predatory mites.[1]

Mode of Action

The precise mode of action of **Benzoximate** is not fully elucidated. It is known to be a non-systemic acaricide that acts via contact and stomach poisoning.[2] Evidence suggests that it disrupts the nervous system of mites, however, the specific molecular targets, such as effects on neurotransmitters or key enzymes like acetylcholinesterase, have not been definitively identified in the available literature.[2][8]

Due to the lack of specific information on signaling pathways, a diagrammatic representation cannot be provided at this time.

Experimental Protocols

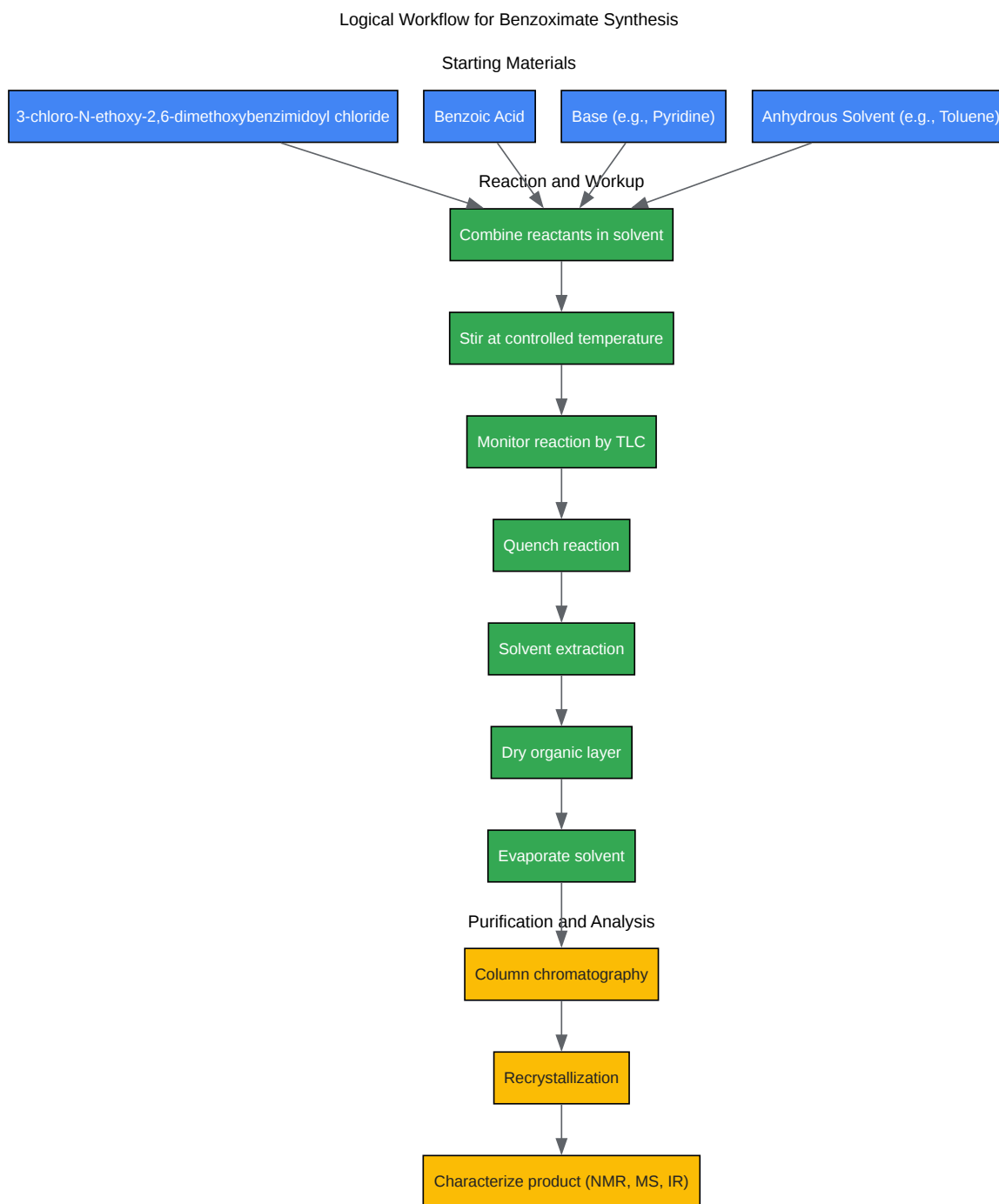
Detailed experimental protocols for the synthesis and comprehensive toxicological evaluation of **Benzoximate** are not widely published. However, a general approach to its synthesis and a published method for its analysis in crops provide insight into relevant methodologies.

Synthesis

A complete, detailed experimental protocol for the synthesis of **Benzoximate** is not available in the public domain. However, based on its chemical structure, a plausible synthetic route would involve the reaction of 3-chloro-N-ethoxy-2,6-dimethoxybenzimidoyl chloride with benzoic acid

in the presence of a base. This is a standard method for the formation of an acid anhydride from an acid chloride and a carboxylic acid.

Below is a logical workflow for a potential synthesis, which could be adapted from standard organic chemistry procedures.



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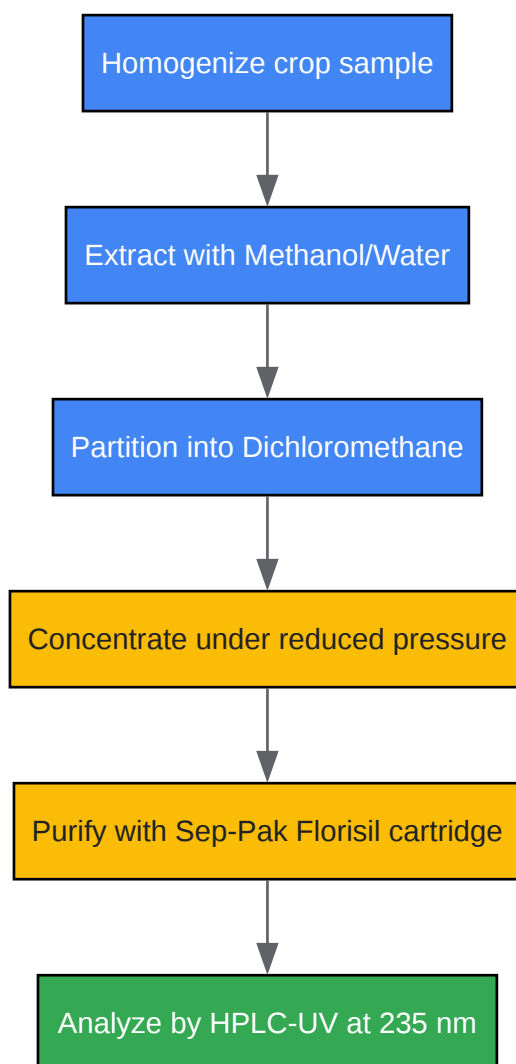
Caption: A logical workflow for the potential synthesis of **Benzoximate**.

Residue Analysis in Crops

A high-performance liquid chromatography (HPLC) method has been developed for the determination of **Benzoximate** residues in citrus fruits.[2]

Sample Preparation Workflow:

Workflow for Benzoximate Residue Analysis



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Caption: Sample preparation workflow for **Benzoximate** residue analysis.

Detailed Steps:

- Extraction: A representative sample of the crop is homogenized and extracted with a methanol/water solution.[\[2\]](#)
- Liquid-Liquid Partitioning: The extract is then partitioned into dichloromethane to isolate the **Benzoximate** from water-soluble components.[\[2\]](#)
- Concentration: The dichloromethane extract is concentrated under reduced pressure.[\[2\]](#)
- Clean-up: The concentrated extract is purified using a Sep-Pak Florisil cartridge to remove interfering substances.[\[2\]](#)
- Analysis: The purified sample is analyzed by HPLC with UV detection at 235 nm using a Lichrospher PR-18 column.[\[2\]](#)

This method demonstrated average recoveries of 92.4-94.9% with a detection limit of 0.05 ppm.[\[2\]](#)

Toxicological Evaluation

Standardized toxicological evaluations would typically follow OECD guidelines. For a substance like **Benzoximate**, the following tests would be relevant:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405
- Skin Sensitization: OECD Test Guideline 406
- Toxicity to Fish (Acute): OECD Test Guideline 203
- Toxicity to Daphnia (Acute): OECD Test Guideline 202
- Toxicity to Algae: OECD Test Guideline 201

These guidelines provide detailed methodologies for conducting the respective toxicological assessments to ensure data is reliable and comparable across different laboratories.

Conclusion

Benzoximate is an acaricide with well-defined chemical and physical properties. While its acute mammalian toxicity is low, its potential for environmental persistence and harm to aquatic ecosystems is a key consideration. The mode of action is generally understood to be neurotoxic, but the specific molecular targets remain an area for further research. Standardized analytical methods for residue detection are available, and established OECD guidelines provide a framework for comprehensive toxicological evaluation. This guide serves as a foundational resource for professionals engaged in the research and development of pesticides and related chemical compounds.

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References

- [1. OECD Guidelines for the Testing of Chemicals - Wikipedia \[en.wikipedia.org\]](#)
- [2. Benzoximate \[sitem.herts.ac.uk\]](#)
- [3. oecd.org \[oecd.org\]](#)
- [4. chemsafetypro.com \[chemsafetypro.com\]](#)
- [5. ENVIRONMENTAL \[oasis-lmc.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. oecd.org \[oecd.org\]](#)
- [8. Investigation of kinetic interactions between approved oximes and human acetylcholinesterase inhibited by pesticide carbamates \[agris.fao.org\]](#)
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